

# Personal protective equipment for handling MCOPPB trihydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MCOPPB trihydrochloride

Cat. No.: B1675958

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## Essential Safety and Handling Guide for MCOPPB Trihydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **MCOPPB trihydrochloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe handling and management of this potent non-peptide nociceptin/orphanin FQ peptide (NOP)-receptor full agonist.

## Hazard Identification and GHS Classification

**MCOPPB trihydrochloride** is a hazardous substance requiring careful handling to mitigate risks. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies the following hazards:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory when handling **MCOPPB trihydrochloride** in its solid (powder) or dissolved forms.

PPE Category	Solid Form (Powder)	Solution Form
Hand Protection	Nitrile or latex gloves (double-gloving recommended)	Nitrile or latex gloves
Eye Protection	Chemical safety goggles	Chemical safety goggles or a face shield
Respiratory Protection	NIOSH-approved N95 (or better) respirator	Not generally required if handled in a fume hood
Body Protection	Laboratory coat	Laboratory coat

## Step-by-Step Handling Procedures

### 3.1. Engineering Controls:

- Always handle **MCOPPB trihydrochloride** in a certified chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible.

### 3.2. Weighing and Preparation of Stock Solutions:

- Don the appropriate PPE as outlined in the table above.
- Designate a specific area within the fume hood for handling the compound.
- Carefully weigh the desired amount of **MCOPPB trihydrochloride** powder. Avoid creating dust.
- To prepare a stock solution, slowly add the solvent to the powder to prevent splashing. **MCOPPB trihydrochloride** is soluble in water and DMSO.
- If sonication is required to dissolve the compound, ensure the container is securely capped.

### 3.3. General Handling:

- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling, even if gloves were worn.

## Accidental Release and First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

#### Spill Response:

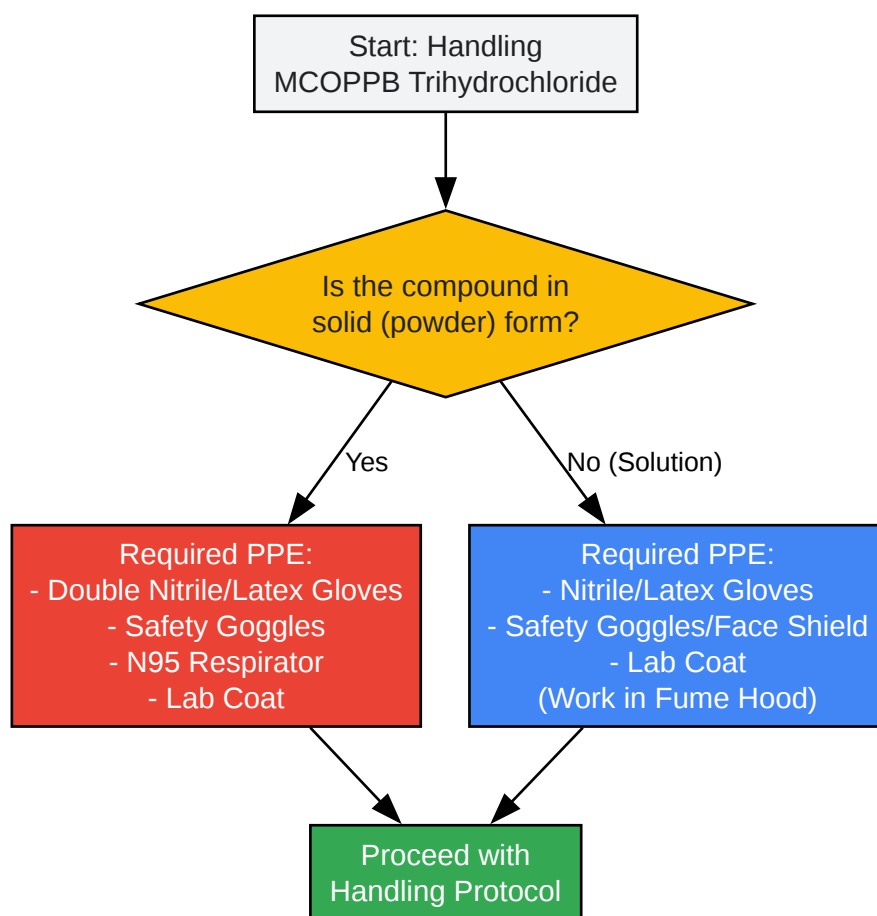
- Evacuate the area and prevent entry.
- Wear appropriate PPE, including respiratory protection.
- For a solid spill, carefully sweep or vacuum the material into a sealed, labeled container. Avoid generating dust.
- For a liquid spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed, labeled container.
- Ventilate the area and wash the spill site after material pickup is complete.

## Disposal Plan

Dispose of **MCOPPB trihydrochloride** and any contaminated materials as hazardous chemical waste.

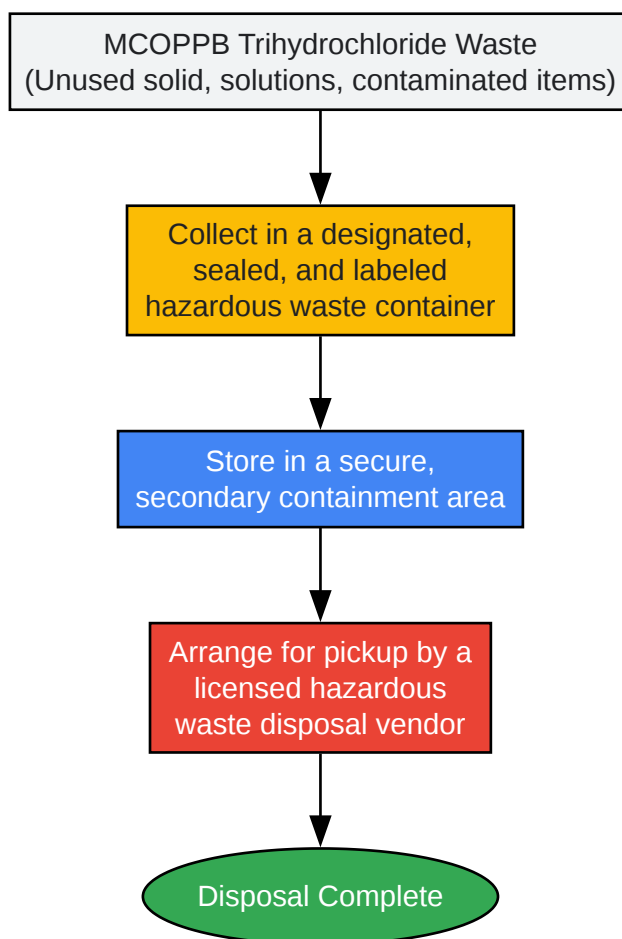
- Unused Material: Collect in a clearly labeled, sealed container.
- Contaminated Labware and PPE: Double-bag and label as hazardous waste.
- Waste Disposal Vendor: All waste must be disposed of through a licensed hazardous waste disposal company. Do not dispose of down the drain or in regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

## Visual Guides



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Caption: PPE Selection Workflow for **MCOPPB Trihydrochloride**.



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Caption: Disposal Pathway for **MCOPPB Trihydrochloride** Waste.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)